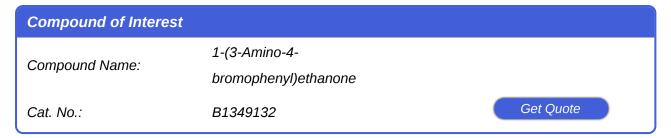


safety and handling precautions for 1-(3-Amino-4-bromophenyl)ethanone

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An In-Depth Technical Guide to the Safe Handling of 1-(3-Amino-4-bromophenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-(3-Amino-4-bromophenyl)ethanone** (CAS No: 37148-51-9), a key intermediate in organic synthesis. Adherence to these protocols is critical for ensuring personnel safety and maintaining experimental integrity.

Chemical and Physical Properties

1-(3-Amino-4-bromophenyl)ethanone is a solid compound used in various synthetic applications.[1][2][3] Its key properties are summarized below.



Property	Value	Source
Molecular Formula	C ₈ H ₈ BrNO	[2][3]
Molecular Weight	214.06 g/mol	[2][3]
Appearance	Solid	[2][3]
Melting Point	114-118 °C	[1][2][3]
CAS Number	37148-51-9	[2][3]

Hazard Identification and GHS Classification

This compound presents several health hazards. The Globally Harmonized System (GHS) classification provides a clear warning of its potential risks.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement Code	Description
Acute Toxicity, Oral	GHS07 (Exclamation Mark)	Warning	Н302	Harmful if swallowed.[2]
Skin Sensitization	GHS07 (Exclamation Mark)	Warning	H317	May cause an allergic skin reaction.[2]
Skin Irritation	GHS07 (Exclamation Mark)	Warning	H315	Causes skin irritation.[4]
Serious Eye Irritation	GHS07 (Exclamation Mark)	Warning	Н319	Causes serious eye irritation.[4]

Detailed Experimental Protocols



Strict adherence to the following protocols is mandatory when handling **1-(3-Amino-4-bromophenyl)ethanone**.

Engineering Controls and Ventilation

- Primary Handling: All work must be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[5][6]
- Safety Stations: Ensure that eyewash stations and safety showers are unobstructed and located close to the workstation.[5][7]
- Ventilation System: Use a local exhaust system if any dust or aerosol is expected to be generated.[6]

Personal Protective Equipment (PPE)

- Eye Protection: Wear tight-sealing safety goggles or a face shield (European Standard EN166).[5][8]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[6][8]
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin exposure.[8]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA or European
 Standard EN 149 approved respirator with an organic vapor filter.[5][8]

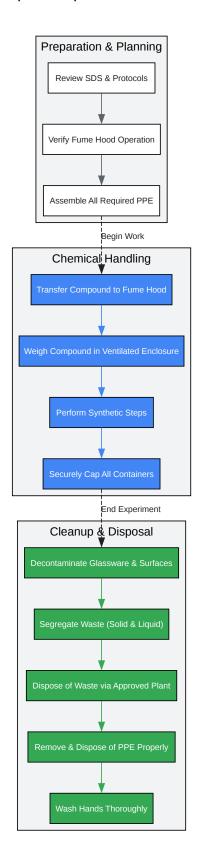
Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[6][8] Prevent dust formation and dispersion.[6] Wash hands and face thoroughly after handling.[5][6]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[6][8] Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5][7]

Safe Handling Workflow



The following diagram illustrates the standard workflow for safely managing **1-(3-Amino-4-bromophenyl)ethanone** from receipt to disposal.





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Caption: Workflow for handling **1-(3-Amino-4-bromophenyl)ethanone**.

Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of an emergency.

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention if you feel unwell.[5][6][9]
Skin Contact	Remove contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, seek medical advice.[5][6][8]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical attention.[5][6][9]
Ingestion	Do NOT induce vomiting. Clean mouth with water and then drink plenty of water. Never give anything by mouth to an unconscious person. Get immediate medical attention.[5][8]

Accidental Release Measures

 Spills: Use personal protective equipment.[6] Sweep up the solid material, taking care not to disperse dust, and collect it into a suitable, closed container for disposal.[6][7] Prevent the product from entering drains.[6]

Fire-Fighting Measures

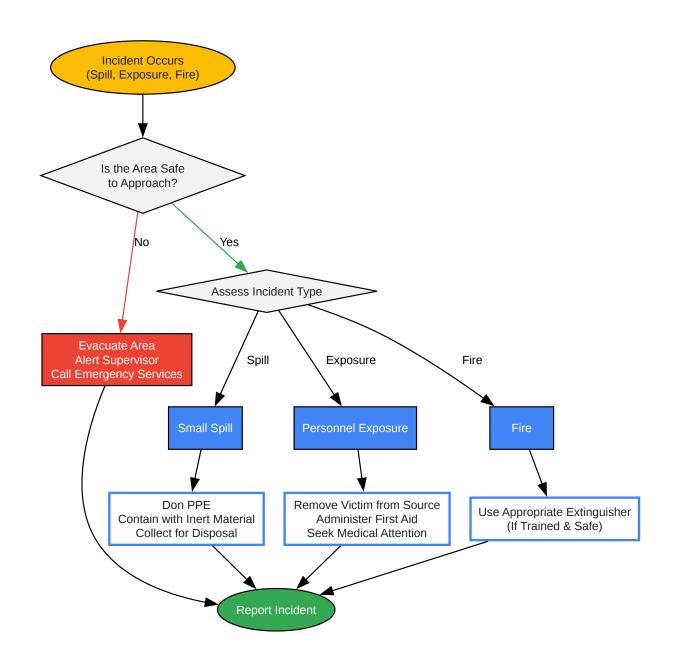


- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[7][9]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[5][7]
- Hazardous Combustion Products: Thermal decomposition can release carbon monoxide (CO), carbon dioxide (CO2), and hydrogen halides.[5][7]

Emergency Response Logic

The following diagram outlines the decision-making process for responding to an incident.





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Caption: Decision tree for emergency response procedures.

Toxicological and Ecological Information

Toxicological Information: The toxicological properties have not been fully investigated.[5][8]
 It is known to be harmful if swallowed and may cause skin sensitization.[2]



• Ecological Information: Do not empty into drains.[5] The environmental impact of this product has not been fully investigated. Persistence is unlikely based on available information for similar compounds.[5]

Disposal Considerations

- Waste Disposal: Dispose of contents and container to an approved waste disposal plant.[5]
 [9] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[5]
- Contaminated Packaging: Empty containers should be taken to an approved waste handling site for recycling or disposal.

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